

Calcium Silicate Cements in Endodontics: A Comparative Meta-Analysis of Clinical Performance

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Compound of Interest

Compound Name: *Calcium;silicate*

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Calcium silicate-based materials have emerged as a cornerstone in modern endodontic practice, valued for their biocompatibility, bioactivity, and sealing ability. This guide provides a comprehensive meta-analysis of clinical studies, comparing the performance of calcium silicate cements against other materials in various endodontic applications. Detailed experimental protocols, quantitative data summaries, and visualizations of molecular signaling pathways are presented to inform researchers, scientists, and drug development professionals.

Comparative Performance of Calcium Silicate-Based Sealers

A meta-analysis of clinical studies comparing calcium silicate-based sealers (CSBSs) with resin-based sealers (RBSs) in non-surgical endodontic treatment has shown favorable outcomes for CSBSs. While no significant differences were observed in post-obturation pain levels at 24 hours, a statistically significant difference in favor of calcium silicate sealers was noted at 48 hours.^{[1][2]} Overall, CSBSs demonstrated comparable performance to the gold-standard RBSs in terms of post-obturation pain, risk of pain onset, and the need for analgesics.
^{[1][2][3]}

Outcome Measure	Comparison	Result	Significance
Post-obturation Pain (24h)	CSBS vs. RBS	No significant difference	p = 0.14
Post-obturation Pain (48h)	CSBS vs. RBS	Significant difference in favor of CSBS	p = 0.02
Risk of Pain Onset	CSBS vs. RBS	No significant difference	-
Need for Analgesics	CSBS vs. RBS	No significant difference	-
Sealer Extrusion	CSBS vs. RBS	No significant difference	-

Vital Pulp Therapy: Pulpotomy with Calcium Silicate Cements

In vital pulp therapy, particularly pulpotomy of carious-exposed mature permanent teeth, Biodentine™, a calcium silicate-based material, has been extensively compared to Mineral Trioxide Aggregate (MTA). A meta-analysis of randomized controlled trials revealed no statistically significant difference in the clinical and radiographic success rates between Biodentine™ and MTA.^[4] One study reported success rates at 12 months of 92.8% for full pulpotomy and 80.7% for partial pulpotomy using Biodentine.^[5] Another trial found comparable success rates for Biodentine and MTA at 93.3% at 6 months, 96.2% at 1 year, and 93.8% at 3 years.^[4]

Material	Clinical Success Rate (12 months)	Radiographic Success Rate (12 months)
Biodentine™	80.7% - 97%	89.4% - 97%
MTA	93.5% - 100%	93.5% - 100%

Apical Surgery and Repair: Root-End Filling and Apexification

Calcium silicate cements, particularly MTA, have demonstrated superior outcomes in apical surgery and apexification procedures compared to traditional materials.

Root-End Filling

A systematic review comparing MTA to other root-end filling materials found that MTA is superior to amalgam and gutta-percha but has a similar clinical effectiveness to Intermediate Restorative Material (IRM).^{[6][7]} Another meta-analysis showed that at a 12-month follow-up, MTA had superior effects among all root-end filling materials.^[8]

Comparison	Relative Risk (RR)	95% Confidence Interval (CI)	Significance
MTA vs. IRM	0.62	0.34 to 1.16	No significant difference
MTA vs. Amalgam	0.35	0.13 to 0.94	Statistically significant
MTA vs. Gutta-percha	0.08	0.01 to 0.57	Statistically significant

Apexification

In the apexification of immature permanent teeth with necrotic pulps, MTA has shown better clinical and radiographic success compared to calcium hydroxide.^[9] Studies have indicated that MTA leads to the formation of an apical barrier in a shorter time frame.^[9] A randomized clinical trial found that at 12 months, 82.4% of teeth treated with MTA showed apical closure compared to 50% for the calcium hydroxide group.^[3]

Material	Apical Barrier Formation (12 months)	Clinical Success Rate
MTA	82.4%	90.9%
Calcium Hydroxide	50%	81.8%
Endosequence BCRRM	Similar to MTA	Similar to MTA

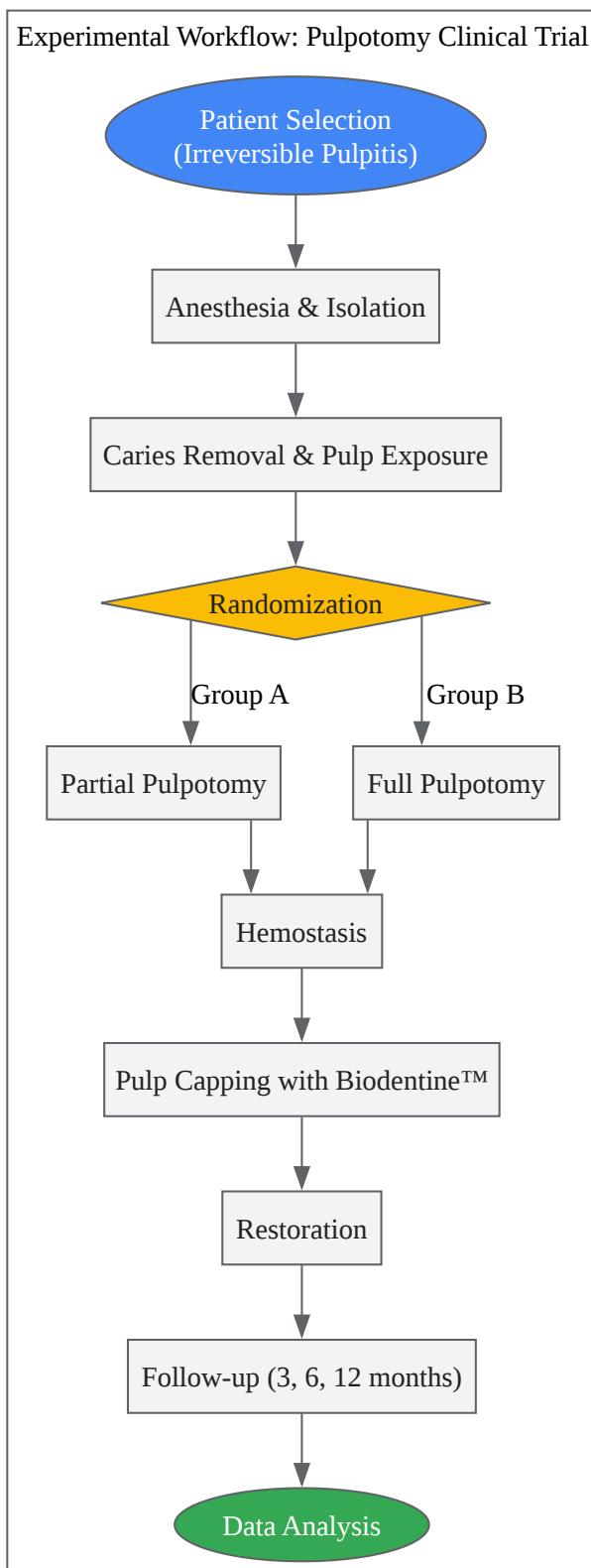
Experimental Protocols

Randomized Clinical Trial: Pulpotomy in Mature Molars with Irreversible Pulpitis

This protocol outlines a typical randomized clinical trial comparing partial and full pulpotomy using Biodentine™.

- Patient Selection: Adult patients with a vital mature permanent molar diagnosed with symptomatic irreversible pulpitis are recruited.
- Anesthesia and Isolation: Profound local anesthesia is administered, and the tooth is isolated with a rubber dam.
- Caries Removal and Pulp Exposure: Caries are excavated using a high-speed bur with water cooling until the pulp is exposed.
- Pulpotomy:
 - Partial Pulpotomy Group: 2mm of the inflamed pulp tissue is removed.
 - Full Pulpotomy Group: The entire coronal pulp tissue down to the canal orifices is removed.
- Hemostasis: Hemostasis is achieved by applying a cotton pellet soaked in 2.5% sodium hypochlorite.
- Pulp Capping: Biodentine™ is mixed according to the manufacturer's instructions and placed over the exposed pulp.

- Restoration: The cavity is restored with a resin-modified glass ionomer cement followed by a composite restoration.
- Follow-up: Clinical and radiographic evaluations are performed at 3, 6, and 12 months to assess for tenderness, periapical radiolucency, and dentin bridge formation.[\[5\]](#)



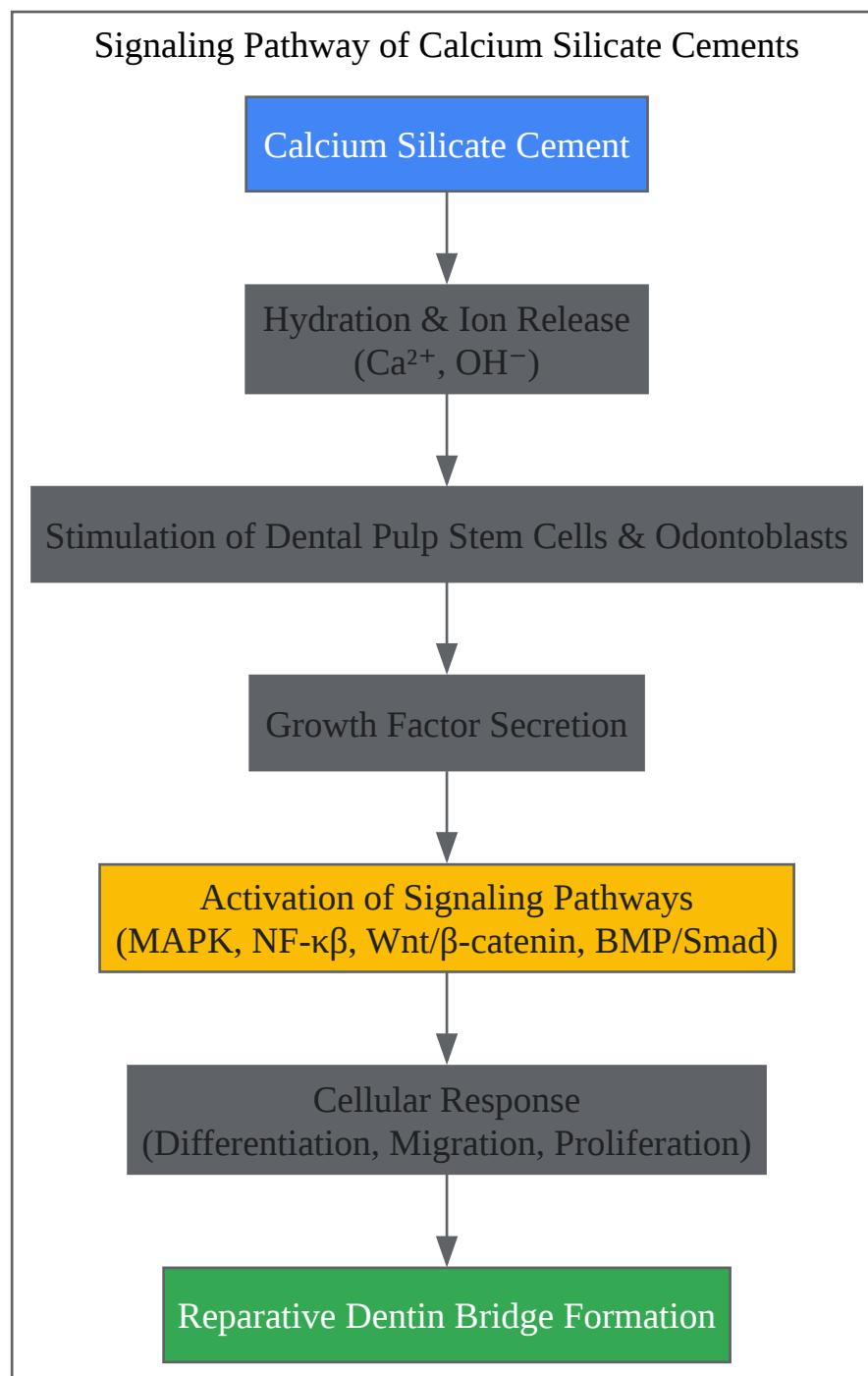
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Workflow for a pulpotomy clinical trial.

Mechanism of Action and Signaling Pathways

The bioactivity of calcium silicate cements is attributed to their ability to release calcium and hydroxyl ions, creating an alkaline environment that promotes mineralization and tissue repair. [1][4][10] This process involves the activation of several key molecular signaling pathways within dental pulp stem cells.[11]

Upon contact with tissue fluids, calcium silicate materials hydrate and release calcium hydroxide, which dissociates into calcium (Ca^{2+}) and hydroxyl (OH^-) ions. These ions stimulate dental pulp stem cells and odontoblasts, leading to the secretion of growth factors and the activation of signaling pathways such as MAPK, NF- $\kappa\beta$, Wnt/ β -catenin, and BMP/Smad.[11][12] This cascade of events ultimately results in cell differentiation, migration, and the formation of a reparative dentin bridge.[7][13]



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Proposed signaling pathway for bioactivity.

In conclusion, the meta-analyses of clinical studies consistently demonstrate that calcium silicate-based materials perform as well as or better than other materials in a variety of

endodontic applications. Their bioactive properties, which stimulate natural healing processes, make them a valuable tool for preserving tooth vitality and ensuring long-term treatment success. Further well-designed, long-term randomized controlled trials are warranted to continue to build upon the evidence base for these materials.[1][2]

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